Comprehensive Comparison Guide: Commercial Reference Standards for Fasudil N-Hydroxy Impurity

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Compound of Interest

Compound Name:	*Fasudil N-Hydroxy Impurity*
CAS No.:	*1350827-92-7*
Cat. No.:	*B600959*

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Accurate impurity profiling is a cornerstone of pharmaceutical quality assurance, directly impacting drug safety and efficacy. Fasudil, a potent Rho-kinase (ROCK) inhibitor utilized primarily for the treatment of cerebral vasospasm and pulmonary hypertension[1][2], is subject to rigorous regulatory scrutiny under ICH Q3A(R2) and Q3B(R2) guidelines. During its synthesis and degradation, several related substances emerge, with the **Fasudil N-Hydroxy Impurity** (also designated as 1-hydroxyfasudil or Fasudil Impurity O) being a critical process-related and degradant compound[3][4].

This guide provides an objective, data-driven comparison of commercial reference standards for the **Fasudil N-Hydroxy Impurity**, equipping analytical scientists with the causality-driven insights required for vendor selection, method development, and Quality by Design (QbD) compliance[2].

Pharmacological Context: Why N-Hydroxy Fasudil Matters

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Fasudil functions by competitively binding to the ATP-binding pocket of ROCK, preventing the phosphorylation of downstream targets like Myosin Light Chain (MLC), thereby inducing vasodilation[1][5]. The structural fidelity of the isoquinoline and homopiperazine rings is essential for this target specificity.

The N-Hydroxy modification alters the electron density and steric bulk of the molecule. In analytical testing, failing to accurately quantify this impurity can mask potential off-target toxicities or indicate a breakdown in the active pharmaceutical ingredient's (API) stability profile.

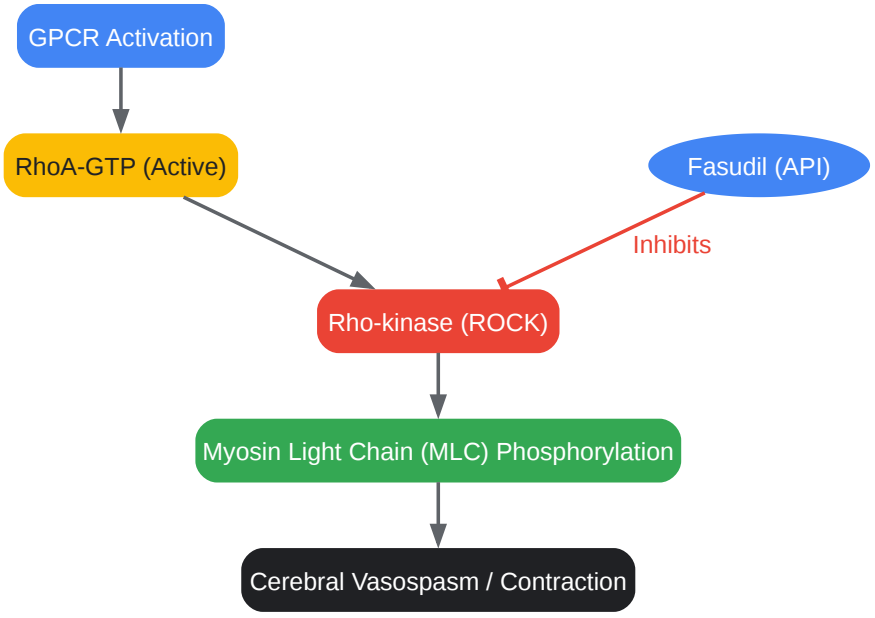

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Diagram 1: Fasudil mechanism of action via the RhoA/ROCK signaling pathway.

Objective Comparison of Commercial Reference Standards

When selecting a reference standard for quantitative High-Performance Liquid Chromatography (HPLC) or qualitative structural elucidation via Mass Spectrometry (MS), the choice of vendor dictates the reliability of the analytical self-validating system. Key

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differentiators include the comprehensiveness of the Certificate of Analysis (CoA), isotopic purity (if applicable), and ISO 17034 accreditation.

Below is a comparative analysis of leading commercial suppliers for **Fasudil N-Hydroxy Impurity** (and related metabolites/impurities):

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Vendor / Supplier	Product Designation	Typical Purity	Certifications / CoA Data	Best Application Use-Case
LGC Standards (TRC)[5][6]	Hydroxy Fasudil Hydrochloride (Metabolite/Impurity)	≥95%	ISO/IEC 17043, ISO 17034. Provides NMR, MS, IR, and HPLC data.	Quantitative Method Validation. Ideal for strict regulatory submissions requiring fully characterized primary/secondary standards.
Clearsynth[7]	Fasudil Impurities (Custom/Catalog)	≥95%	Detailed CoA, TSE/BSE statements, Retest statements.	Routine QC & Spiking Studies. Excellent logistical support and reliable baseline purity for routine batch release testing.
Pharmaffiliates[1]	Fasudil Non-Pharmacopeial Impurities	>90−95%	HPLC purity, Molecular Weight confirmation.	Early-Stage R&D. Cost-effective for initial method development and identifying unknown peaks in forced degradation.
Sriramchem[8]	Fasudil N-Hydroxy Impurity	High-Purity	Pharmacopeia Traceable, Batch-specific CoA.	Regional Manufacturing QC. Good alignment with international

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pharmacopeial specifications for local compliance.

Causality in Vendor Selection

- For MS/MS Structural Elucidation: A standard from Clearsynth or Pharmaffiliates with >95% HPLC purity is sufficient, as the mass analyzer isolates the specific m/z precursor ion, rendering minor isobaric impurities negligible[1][7].
- For Quantitative Limit Tests (ICH Q3A): An ISO 17034-accredited standard from LGC Standards is mandatory[5][6]. The exact mass fraction (assay as is) derived from quantitative NMR (qNMR) or mass balance must be used to calculate the relative response factor (RRF) between Fasudil and the N-Hydroxy impurity.

Experimental Protocol: QbD-Based HPLC-MS/MS Impurity Profiling

To ensure scientific integrity, the following protocol details a self-validating RP-HPLC method coupled with Electrospray Ionization (ESI) Mass Spectrometry for the detection of **Fasudil N-Hydroxy Impurity**. This methodology is synthesized from validated QbD approaches in contemporary pharmaceutical analysis[2][3][9].

Rationale and Causality of Experimental Choices

- Mobile Phase Selection: A gradient of Formic Acid (aq) and Acetonitrile is utilized instead of traditional phosphate buffers[3][9]. Why? Phosphate buffers are non-volatile and will precipitate in the MS source, causing signal suppression and hardware failure. Formic acid provides the necessary protonation for positive ESI ($[M+H]^+$) while suppressing the ionization of residual silanols on the C18 stationary phase, preventing peak tailing of the basic isoquinoline moiety[2][9].
- Gradient Elution: Fasudil and its N-Hydroxy derivative have similar polarities. A shallow gradient ensures adequate theoretical plates are generated to resolve these structurally similar compounds ($R_s \geq 1.5$)[3].

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Step-by-Step Methodology

Step 1: Solution Preparation

- Diluent: Methanol:Water (50:50, v/v)[3].
- Test Solution: Dissolve Fasudil API in the diluent to a concentration of 0.3 mg/mL [3].
- Reference Standard Solution: Accurately weigh the **Fasudil N-Hydroxy Impurity** reference standard (e.g., from LGC or Clearsynth) and dissolve in the diluent to yield a stock solution. Dilute quantitatively to a final working concentration of (representing a 1.0% impurity limit)[3].

Step 2: Chromatographic Conditions (HPLC)

- Column: Octadecylsilyl (C18) bonded phase, particle size[3].
- Column Temperature: 30∘C (Maintains consistent mobile phase viscosity and reproducible retention times)[9].
- Flow Rate: 1.0 mL/min [3][9].
- Detection: UV at 275 nm (Optimal chromophore absorption for the isoquinoline ring)[3][9].
- Injection Volume: [3][9].
- Mobile Phase A: 0.1% Formic acid in Water[9].
- Mobile Phase B: 0.1% Formic acid in Acetonitrile[9].

Step 3: Gradient Program

- 0−10 min : 100% A
- 10−20 min : Linear gradient from 100% A to 75% A
- 20−30 min : Linear gradient from 75% A to 35% A [9]

Step 4: System Suitability & Self-Validation Inject the Reference Standard Solution five times. The system is validated for the run only if:

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- The Relative Standard Deviation (RSD) of the N-Hydroxy impurity peak area is ≤5.0% [9].
- The chromatographic resolution (Rs) between the API and the N-Hydroxy impurity is >1.5 [3].

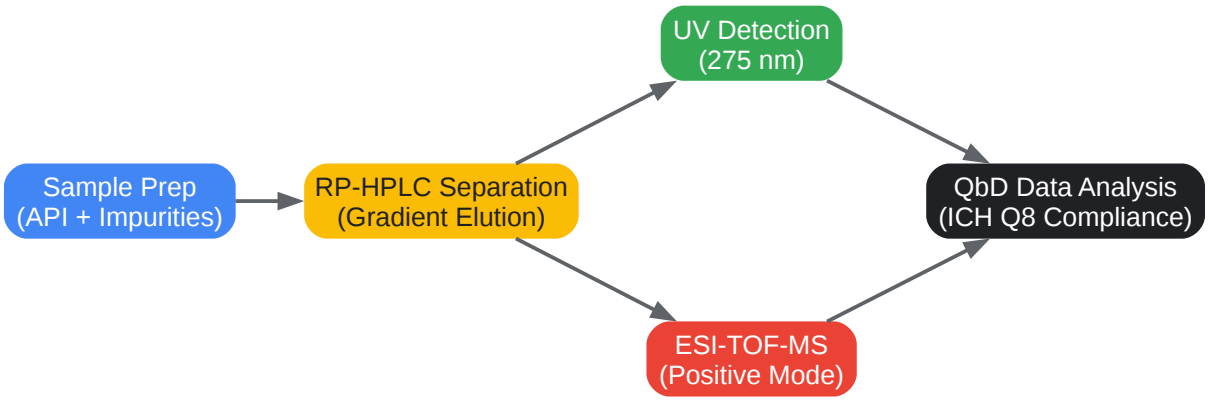

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Diagram 2: Analytical workflow for Fasudil impurity profiling using hyphenated HPLC-MS techniques.

Conclusion

The selection of a commercial reference standard for the **Fasudil N-Hydroxy Impurity** must be dictated by the specific analytical phase. For early-stage identification, high-purity standards from Clearsynth[7] or Pharmaffiliates[1] provide rapid, cost-effective solutions. However, for late-stage QbD implementation, regulatory filings, and quantitative limit testing, ISO-accredited materials from LGC Standards[5][6] are non-negotiable to ensure the self-validating integrity of the analytical method. By coupling the correct reference standard with a scientifically grounded, volatile-mobile-phase HPLC-MS method[2][9], analytical scientists can ensure robust control over Fasudil's impurity profile.

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